

Application Notes and Protocols for 1,3-Diaminopentane in Sour Gas Treatment

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Compound of Interest

Compound Name: 1,3-Diaminopentane

Cat. No.: B1584249

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Introduction

The removal of acidic gases, primarily hydrogen sulfide (H₂S) and carbon dioxide (CO₂), from natural gas and other industrial gas streams is a critical process in the energy and chemical industries. This process, commonly known as sour gas sweetening, is essential to prevent corrosion in pipelines and equipment, meet sales gas quality specifications, and comply with environmental regulations. Aqueous alkanolamine solutions are widely used as solvents in these gas treating processes due to their reactivity with acid gases.

1,3-Diaminopentane (also known as 1,3-Pentanediamine or DYTEK® EP diamine) is a divalent amine that has been identified as a potential solvent for sour gas, syngas, and stack gas treatment.^[1] Its chemical structure, featuring two amine groups, suggests a high capacity for capturing acid gases. As a diamine, it can offer unique properties in terms of reaction kinetics and absorption capacity compared to more common monoamines like monoethanolamine (MEA) or tertiary amines like methyldiethanolamine (MDEA).

This document provides detailed application notes and experimental protocols for researchers and scientists interested in evaluating **1,3-diaminopentane** as a solvent for sour gas treatment. While specific performance data in the public literature is scarce, the following sections provide illustrative data based on the expected behavior of similar diamines, along with standardized protocols for its evaluation.

Physicochemical Properties of 1,3-Diaminopentane

A summary of the key physical and chemical properties of **1,3-diaminopentane** is presented in Table 1. These properties are essential for designing and modeling an acid gas removal unit.

Property	Value	Reference
Molecular Formula	C ₅ H ₁₄ N ₂	[2] [3]
Molecular Weight	102.18 g/mol	[2] [3]
Boiling Point	164 °C	[4] [5]
Melting Point	-121 °C	[4] [5]
Density	0.855 g/mL at 25 °C	[1] [4]
Viscosity	1.89 cP at 25 °C	[1]
Solubility in Water	Miscible	[1]

Illustrative Performance Data

The following table summarizes hypothetical, yet realistic, performance data for an aqueous solution of **1,3-diaminopentane** in sour gas treating applications. This data is intended to serve as a benchmark for comparison during experimental evaluations.

Performance Metric	Illustrative Value	Conditions
CO ₂ Rich Loading	0.8 - 1.2 mol CO ₂ / mol amine	30 wt% aqueous solution, 40 °C, 15% CO ₂ in feed gas
CO ₂ Lean Loading	0.1 - 0.3 mol CO ₂ / mol amine	After regeneration at 120 °C
H ₂ S Rich Loading	0.9 - 1.1 mol H ₂ S / mol amine	30 wt% aqueous solution, 40 °C, 1% H ₂ S in feed gas
H ₂ S Lean Loading	< 0.01 mol H ₂ S / mol amine	After regeneration at 120 °C
Cyclic Capacity (CO ₂) **	0.6 - 0.9 mol CO ₂ / mol amine	Calculated from rich and lean loadings
Selectivity (H ₂ S/CO ₂) **	Moderate to High	Dependent on operating conditions
Absorption Rate	Fast	Due to the presence of primary amine groups

Experimental Protocols

This section outlines a detailed methodology for the experimental evaluation of **1,3-diaminopentane** as a sour gas treatment solvent.

Materials and Reagents

- **1,3-Diaminopentane** (>98% purity)
- Deionized water
- Sour gas components: CO₂ (≥99.9%), H₂S (in a balance of N₂ or CH₄), N₂ (≥99.9%), CH₄ (≥99.9%)
- Standard analytical reagents for titration (e.g., hydrochloric acid, sodium hydroxide)
- Inert materials for constructing the experimental setup (e.g., stainless steel, glass)

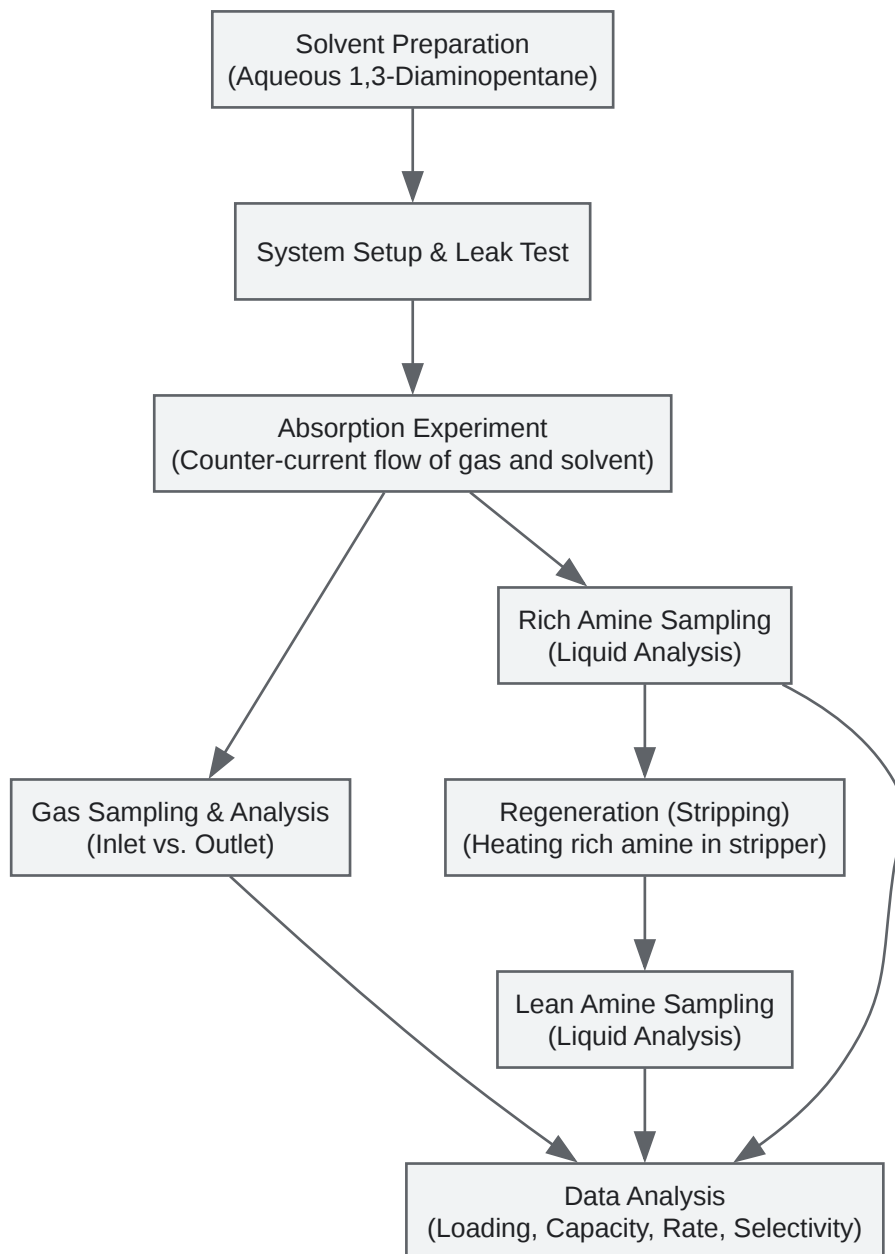
Experimental Setup

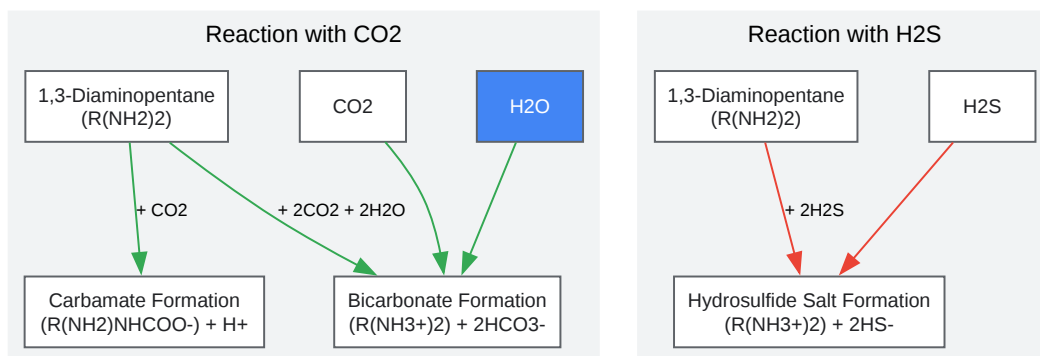
A typical lab-scale sour gas treatment unit consists of an absorber and a stripper (regenerator) column, as depicted in the workflow diagram below.

- Absorber: A packed or tray column where the sour gas comes into contact with the lean amine solution.
- Stripper (Regenerator): A column equipped with a reboiler to heat the rich amine solution, releasing the absorbed acid gases.
- Pumps: To circulate the lean and rich amine solutions.
- Heat Exchanger: To cool the lean amine before it enters the absorber and preheat the rich amine before the stripper.
- Gas Mass Flow Controllers: To precisely control the flow rates of the feed gas components.
- Gas Chromatograph (GC): For analyzing the composition of the inlet and outlet gas streams.
- Liquid Sampling Ports: To collect samples of the rich and lean amine for analysis.

Experimental Workflow Diagram

Experimental Workflow for Amine Solvent Evaluation



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